

# Sigmoidin B stability storage -20°C

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## Compound Focus: Sigmoidin B

CAS No.: 87746-47-2

Cat. No.: S600236

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## Sigmoidin B Storage Specifications

The table below summarizes the key storage information found for **Sigmoidin B**:

Parameter	Specification
Recommended Long-Term Storage	-20°C [1] [2]
Storage Form	Powder [2]
Packaging	Sealed vial; desiccate (keep dry) [2]
Solubility	Soluble in DMSO, DCM, Chloroform, Acetone, Ethyl Acetate [2]

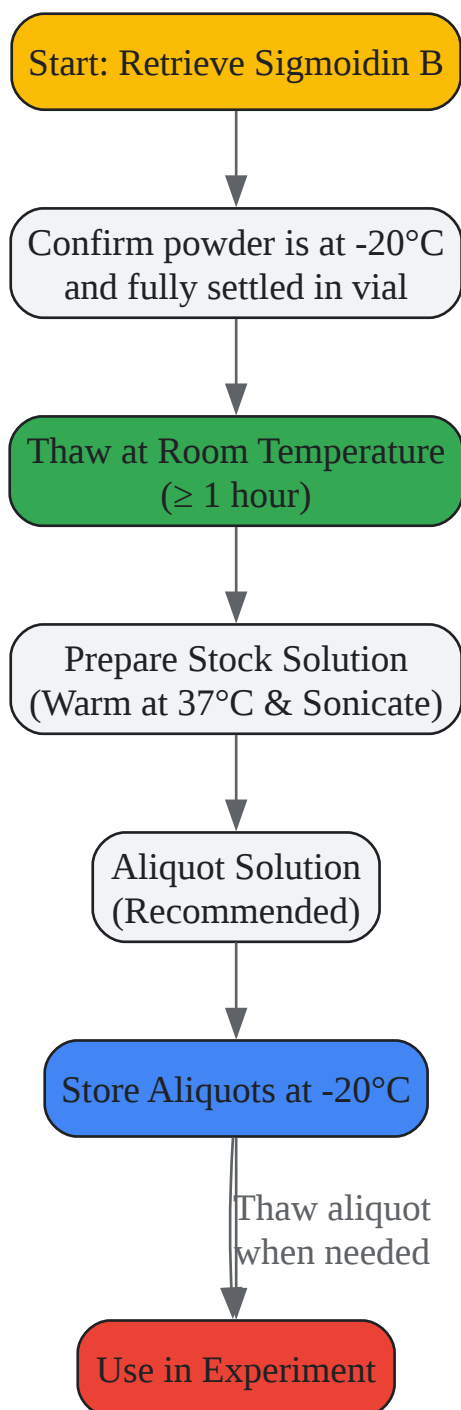
## Experimental Handling and Workflow

For safe and effective use of **Sigmoidin B** in experiments, please adhere to the following protocols:

- **Preparation of Stock Solutions**
  - **Solvent:** Use dimethyl sulfoxide (DMSO) or other suitable solvents like chloroform or acetone [2].

- **Procedure:** Warm the vial at 37°C and briefly sonicate it to achieve higher solubility and ensure the compound is fully dissolved [2].
  - **Aliquoting:** It is highly recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.
  - **Storage:** Prepared stock solutions should be sealed and stored at -20°C or -80°C for longer stability [2].
- **Thawing and Usage**
    - **Thawing:** Before use, remove the vial from the freezer and let it stand at room temperature for at least one hour to prevent condensation and water absorption [2].
    - **Stability Note:** For optimal results, prepare and use the solution on the same day. While stock solutions can be stored for several months at -20°C, their stability over such periods has not been explicitly verified [2].

This workflow diagram outlines the key steps for handling **Sigmoidin B**:



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## Frequently Asked Questions

- **What is the biological activity of Sigmoidin B?** **Sigmoidin B** is a prenylated flavanone known to be a selective inhibitor of 5-lipoxygenase (5-LOX). It also exhibits antioxidant, antimicrobial, and anti-inflammatory activities [1].
- **Where can I find peer-reviewed protocols for experiments using Sigmoidin B?** The search results cite a specific protocol from *Planta Medica* (2004) where **Sigmoidin B** was administered in a phospholipase A2-induced mouse paw edema test at 5 mg/kg via intraperitoneal injection [1]. For detailed cell-based assay protocols, you may need to consult the primary research literature directly.
- **The powder in the vial seems to have adhered to the cap during shipping. What should I do?** This is a common occurrence. Gently tap or shake the vial until the powder falls to the bottom. For liquid products, centrifuge at 500 x g to gather the liquid at the bottom of the vial before opening [2].

## Important Troubleshooting Notes

- **Limited Specific Data:** The information available is primarily from commercial supplier specifications [1] [2]. Comprehensive, peer-reviewed stability data (e.g., degradation profiles, exact shelf-life) for **Sigmoidin B** under  $-20^{\circ}\text{C}$  storage was not found in the current search results.
- **General Stability Principles:** In the pharmaceutical industry, stability is highly dependent on the formulation. For sensitive materials like lyophilized powders or biologics, storage at  $-20^{\circ}\text{C}$  or even  $-80^{\circ}\text{C}$  is standard to prevent degradation [3]. The recommendation to store **Sigmoidin B** at  $-20^{\circ}\text{C}$  aligns with these general practices for temperature-sensitive compounds.

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## References

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2. [\(±\)- Sigmoidin A | CAS:176046-04-1 | Flavonoids | Manufacturer BioCrick \[biocrick.com\]](#)
3. [Conditions In Pharma Industry | GMP Insiders Stability Storage \[gmpinsiders.com\]](#)

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